

3-((4-Chlorobenzyl)oxy)piperidine hydrochloride safety and handling precautions

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Compound of Interest

Compound Name: 3-((4-Chlorobenzyl)oxy)piperidine hydrochloride

Cat. No.: B1455446

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An In-Depth Technical Guide on the Safety and Handling of **3-((4-Chlorobenzyl)oxy)piperidine hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This guide provides a comprehensive overview of the essential safety and handling protocols for **3-((4-Chlorobenzyl)oxy)piperidine hydrochloride** (CAS No: 19645-83-9), a chemical intermediate utilized in pharmaceutical research and development. Adherence to rigorous safety measures is paramount to mitigate risks associated with its handling, storage, and disposal. This document synthesizes critical data from its Safety Data Sheet (SDS) to offer actionable, in-depth guidance for laboratory personnel. The core focus is on understanding the compound's hazard profile, implementing appropriate engineering controls and personal protective equipment (PPE), and establishing robust procedures for both routine handling and emergency situations.

Compound Identification and Hazard Profile

- Chemical Name: **3-((4-Chlorobenzyl)oxy)piperidine hydrochloride**
- CAS Number: 19645-83-9

- Molecular Formula: C₁₂H₁₇Cl₂NO
- Appearance: White crystalline solid
- Melting Point: 168 - 172 °C

The primary hazards associated with this compound, as classified under the Globally Harmonized System (GHS), are summarized below. Understanding these classifications is the first step in a thorough risk assessment.

Table 1: GHS Hazard Classification

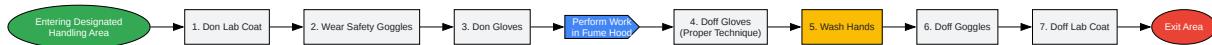
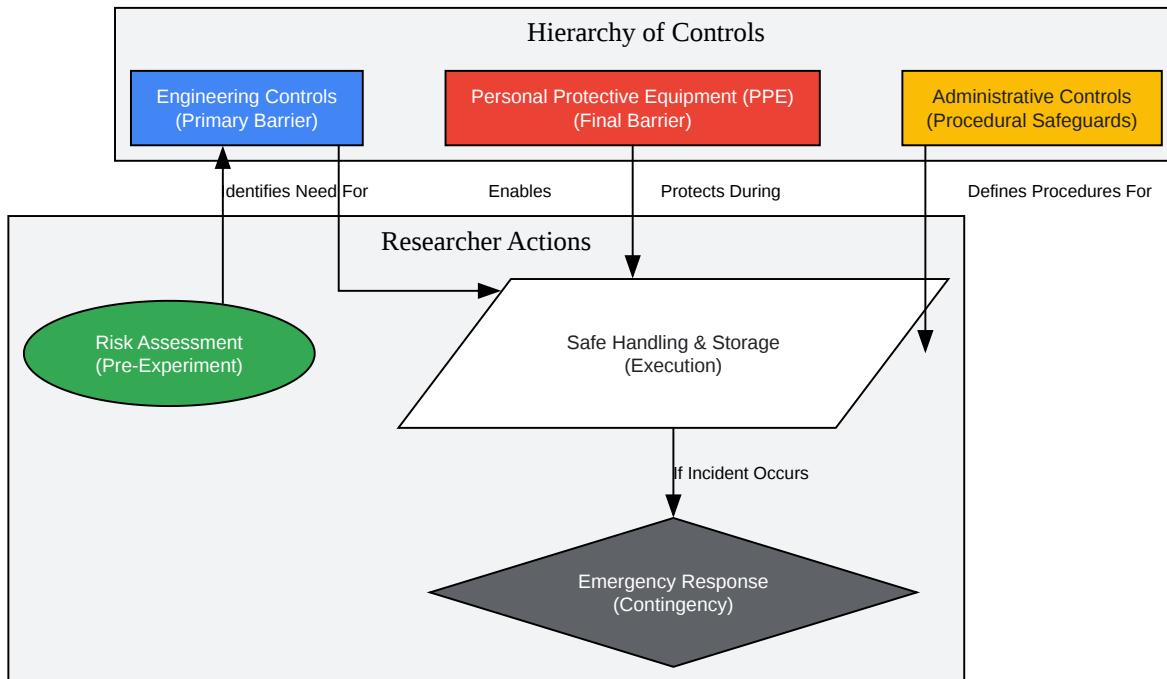
Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.

Source: Activate Scientific GmbH Safety Data Sheet

The causality behind these classifications lies in the compound's chemical structure. The piperidine ring and the chlorobenzyl group can interact with biological systems, leading to irritation upon contact with skin, eyes, and the respiratory tract. If ingested, its systemic absorption can lead to harmful toxicological effects.

Risk Mitigation Framework: A Multi-Layered Approach

A robust safety protocol relies on a multi-layered approach, starting from engineering controls and culminating in specific work practices. This framework ensures that risks are managed proactively.



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